

Essential Safety and Operational Guide for Handling Hpk1-IN-33

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Compound of Interest

Compound Name: Hpk1-IN-33

Cat. No.: B12409493

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This document provides immediate safety, handling, and disposal protocols for **Hpk1-IN-33**, a potent Hematopoietic Progenitor Kinase 1 (HPK1) inhibitor. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

I. Personal Protective Equipment (PPE)

While **Hpk1-IN-33** is not classified as a hazardous substance or mixture, adherence to standard laboratory safety protocols is essential to minimize exposure and ensure a safe working environment.^[1] The following personal protective equipment should be worn at all times when handling the compound:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are required to prevent skin contact.
- **Eye Protection:** Safety glasses with side shields or goggles must be worn to protect against accidental splashes.
- **Lab Coat:** A standard laboratory coat should be worn to protect personal clothing.
- **Respiratory Protection:** Not generally required under normal handling conditions. However, if there is a risk of aerosolization, a NIOSH-approved respirator may be necessary.

II. Health and Safety Information

Chemical and Physical Properties

Property	Value
Chemical Formula	C18H16ClFN6
Molecular Weight	370.81 g/mol
CAS Number	2920000-86-6

Source: AbMole BioScience Material Safety Data Sheet[1]

First Aid Measures

Immediate medical attention should be sought in case of any exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide respiratory support.[1]
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.[1]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1]

Source: AbMole BioScience Material Safety Data Sheet[1]

III. Operational Plan: Handling and Storage

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.

Preparation of Stock Solutions:

- All handling of the solid compound and preparation of solutions should be performed in a chemical fume hood to minimize inhalation risk.
- Use appropriate solvents as recommended by the supplier. For example, **Hpk1-IN-33** is soluble in DMSO.
- Avoid generating dust when handling the solid form.

Experimental Use:

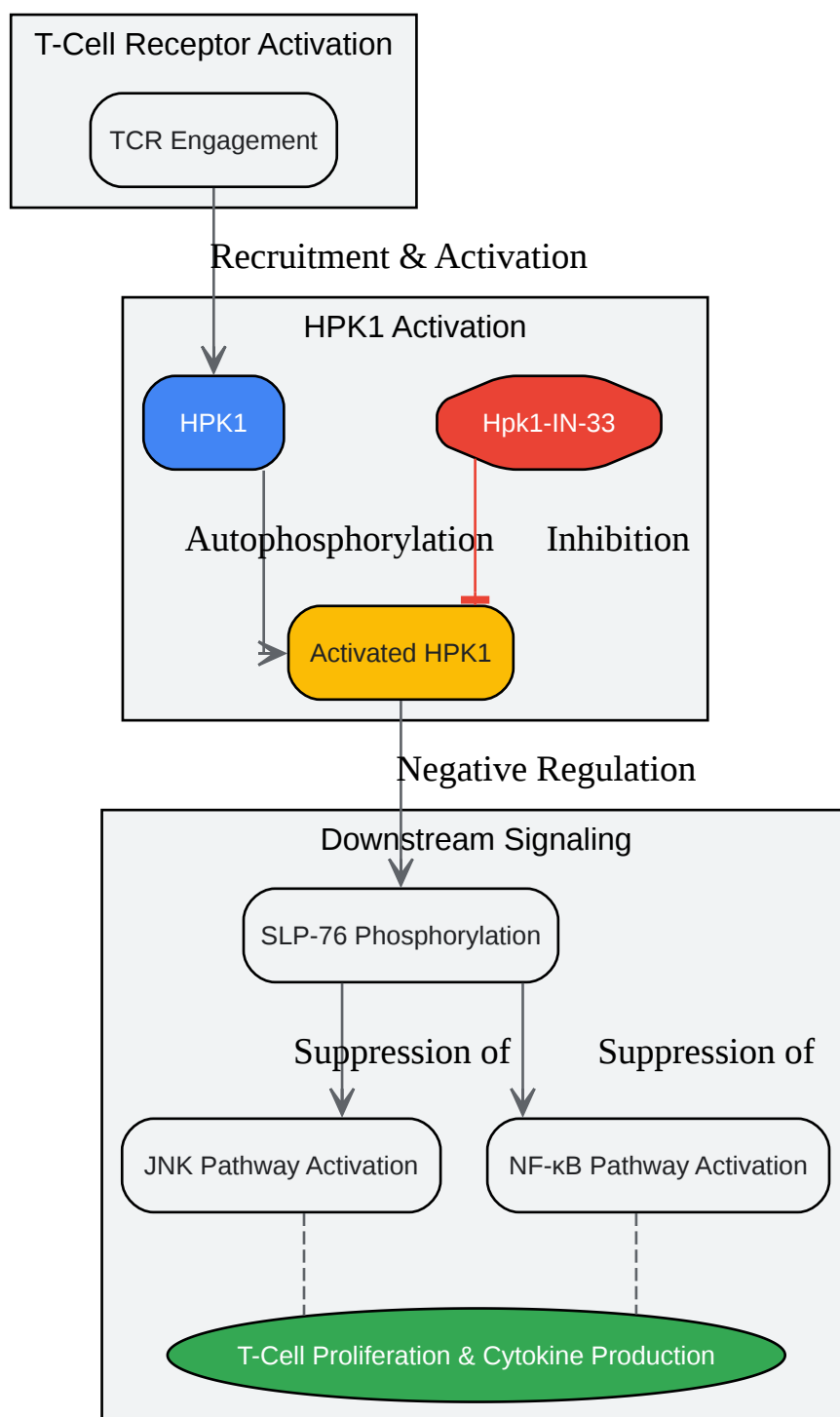
- Clearly label all solutions with the compound name, concentration, solvent, and date of preparation.
- When using the compound in cell culture or other experiments, follow standard aseptic techniques.

IV. Disposal Plan

- Chemical Waste: Dispose of unused **Hpk1-IN-33** and any solutions containing the compound as chemical waste in accordance with institutional and local regulations. Do not pour down the drain.
- Contaminated Materials: All disposable materials that have come into contact with **Hpk1-IN-33**, such as pipette tips, gloves, and empty containers, should be collected in a designated, sealed waste bag and disposed of as chemical waste.

V. Hpk1 Signaling Pathway

Hematopoietic Progenitor Kinase 1 (HPK1), also known as MAP4K1, is a negative regulator of T-cell receptor (TCR) signaling.[2] Upon TCR activation, HPK1 is recruited to the immunological synapse and becomes activated. Activated HPK1 then phosphorylates key downstream targets, leading to the dampening of the T-cell response. **Hpk1-IN-33** is an inhibitor of this kinase.

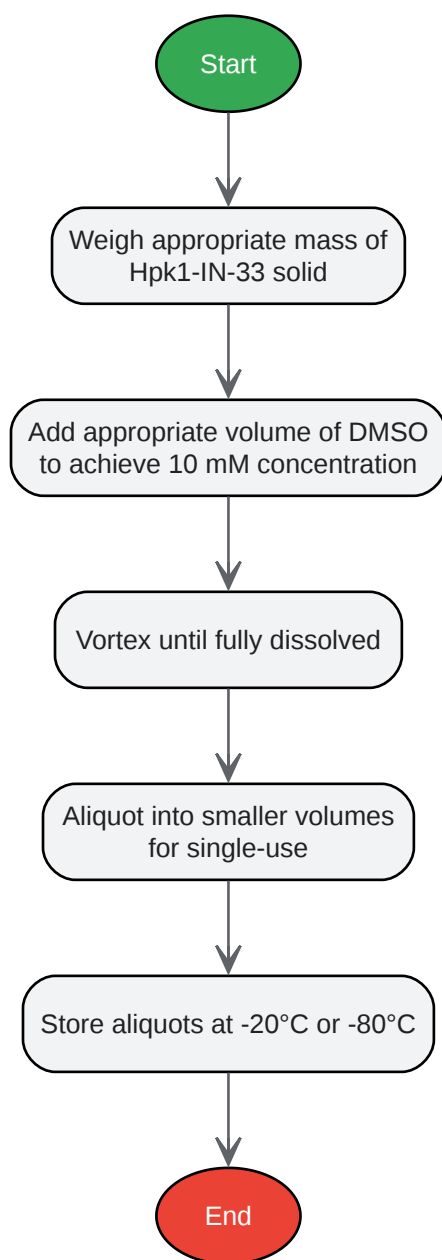


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Caption: **Hpk1-IN-33** inhibits the negative regulatory function of HPK1 on T-cell signaling.

VI. Experimental Workflow: Preparation of a 10 mM Stock Solution

The following diagram outlines the procedural steps for preparing a stock solution of **Hpk1-IN-33**.



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Caption: Workflow for the preparation of an **Hpk1-IN-33** stock solution.

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References

- 1. abmole.com [abmole.com]
- 2. A perspective on HPK1 as a novel immuno-oncology drug target - PMC [pmc.ncbi.nlm.nih.gov]
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